

2-Nitrophenyl octyl ether physical properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Nitrophenyl octyl ether

Cat. No.: B1199154

[Get Quote](#)

An In-depth Technical Guide to the Physical Properties of 2-Nitrophenyl Octyl Ether

For researchers, scientists, and professionals in drug development, a thorough understanding of the physicochemical properties of chemical compounds is paramount for experimental design and interpretation. This guide provides a detailed overview of the core physical properties of **2-Nitrophenyl octyl ether** (NPOE), a compound frequently utilized as a plasticizer and in electrochemical applications.^{[1][2]}

Core Physical and Chemical Data

2-Nitrophenyl octyl ether, also known as 1-nitro-2-octyloxybenzene, is an organic solvent with the chemical formula $C_{14}H_{21}NO_3$.^{[3][4]} It is recognized for its utility as a plasticizer, particularly in polymeric inclusion membranes to facilitate ion transport, and as a charge-transferring liquid in electrochemical devices.^{[1][2]}

Quantitative Physical Properties

The following table summarizes the key quantitative physical properties of **2-Nitrophenyl octyl ether**, compiled from various sources.

Property	Value	Conditions
Molecular Weight	251.32 g/mol	
Boiling Point	197-198 °C	at 11 mmHg
Density	1.04 g/mL	at 25 °C
Refractive Index	1.508	at 20 °C
Flash Point	113 °C (235.4 °F)	Closed cup
Water Solubility	Immiscible	
Appearance	Pale yellow to brown clear liquid	
Relative Permittivity	24.2	

Citations:[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)

Experimental Protocols

Detailed experimental protocols for the determination of every physical property of **2-Nitrophenyl octyl ether** are not readily available in the public domain. However, standard methodologies for determining these properties are well-established in organic chemistry. Furthermore, a general synthesis protocol can be inferred from related procedures.

Synthesis of 2-Nitrophenyl Octyl Ether: A General Protocol

The synthesis of **2-Nitrophenyl octyl ether** typically involves the Williamson ether synthesis, where an alkali salt of 2-nitrophenol is reacted with an octyl halide.

Materials:

- 2-Nitrophenol
- An octyl halide (e.g., 1-bromooctane or 1-iodooctane)[\[7\]](#)

- A strong base (e.g., potassium hydroxide or sodium hydroxide)
- An appropriate solvent (e.g., ethanol, dimethylformamide)
- Deionized water

Procedure:

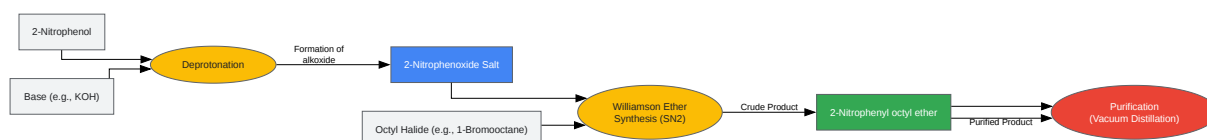
- In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve 2-nitrophenol in the chosen solvent.
- Slowly add a stoichiometric equivalent of the strong base to the solution to form the 2-nitrophenoxide salt. The reaction is typically exothermic and may require cooling.
- To the resulting solution, add a stoichiometric equivalent of the octyl halide.
- Heat the reaction mixture to reflux and maintain this temperature for several hours, monitoring the reaction progress by thin-layer chromatography (TLC).
- After the reaction is complete, cool the mixture to room temperature.
- Pour the reaction mixture into a separatory funnel containing water and a suitable organic extraction solvent (e.g., diethyl ether or ethyl acetate).
- Separate the organic layer, and wash it sequentially with a dilute aqueous base solution to remove any unreacted 2-nitrophenol, followed by water, and finally a brine solution.
- Dry the organic layer over an anhydrous drying agent (e.g., magnesium sulfate or sodium sulfate).
- Filter off the drying agent and remove the solvent from the filtrate under reduced pressure using a rotary evaporator.
- The crude **2-Nitrophenyl octyl ether** can be purified by vacuum distillation to yield the final product.

Determination of Physical Properties: Standard Methodologies

- **Boiling Point:** The boiling point is determined by distillation of the purified compound under reduced pressure (vacuum distillation). The vapor temperature at which the liquid actively boils is recorded along with the corresponding pressure.
- **Density:** The density is measured using a pycnometer or a digital density meter at a specified temperature, typically 25 °C. The mass of a known volume of the substance is determined, and the density is calculated.
- **Refractive Index:** The refractive index is measured using a refractometer, typically an Abbé refractometer, at a specified temperature (20 °C) and wavelength (the sodium D-line, 589 nm).
- **Solubility:** The solubility in water is determined by adding a small amount of **2-Nitrophenyl octyl ether** to water and observing its miscibility. It is reported as immiscible.^[6]

Visualizing the Synthesis Pathway

The following diagram illustrates the general workflow for the synthesis of **2-Nitrophenyl octyl ether**.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2-NITROPHENYL OCTYL ETHER | 37682-29-4 [chemicalbook.com]
- 2. alfa-chemistry.com [alfa-chemistry.com]
- 3. chemimpex.com [chemimpex.com]
- 4. Page loading... [guidechem.com]
- 5. labiostring.com [labiostring.com]
- 6. datasheets.scbt.com [datasheets.scbt.com]
- 7. 2-NITROPHENYL OCTYL ETHER | CAS#:37682-29-4 | Chemsrce [chemsrc.com]
- 8. 2-Nitrophenyl octyl ether | C₁₄H₂₁NO₃ | CID 169952 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 9. 2-Nitrophenyl n-Octyl Ether 98.0+%, TCI America 1 g | Buy Online | TCI America | Fisher Scientific [fishersci.com]
- To cite this document: BenchChem. [2-Nitrophenyl octyl ether physical properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1199154#2-nitrophenyl-octyl-ether-physical-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com